

Application Notes and Protocols: Cyclopropanation Reactions Using Nitro-Substituted Styrenes

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Compound of Interest

Compound Name: 1-Cyclopropyl-2-nitrobenzene

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These application notes provide detailed protocols and data for the synthesis of cyclopropane rings using nitro-substituted styrenes as substrates. Cyclopropanes are valuable structural motifs in medicinal chemistry, and the methods outlined below offer versatile strategies for their synthesis, including diastereoselective and enantioselective approaches.

Corey-Chaykovsky Cyclopropanation for cis-Trifluoromethyl Cyclopropanes

The Corey-Chaykovsky reaction provides a robust method for the cyclopropanation of electron-deficient olefins, such as nitro-substituted styrenes. The use of fluorinated sulfur ylides allows for the synthesis of cis-configured trifluoromethyl-substituted cyclopropanes, which are of significant interest in the development of pharmaceutical and agrochemical agents.^{[1][2][3]} This protocol generally yields products with excellent yields and good diastereoselectivity.^{[1][2][3]}

Experimental Protocol: General Procedure for Corey-Chaykovsky Cyclopropanation

This protocol is adapted from the work of Koenigs et al. for the synthesis of cis-configured trifluoromethyl cyclopropanes.^[2]

Materials:

- Nitro-substituted styrene (1.0 equiv)
- Diphenyl(2,2,2-trifluoroethyl)sulfonium trifluoromethanesulfonate (2.0 equiv)
- Cesium carbonate (Cs_2CO_3) (1.5 equiv)
- 4 Å molecular sieves (80 mg per 0.2 mmol of nitrostyrene)
- Chloroform (CHCl_3), anhydrous
- Dichloromethane (DCM)
- Silica gel
- Argon gas

Procedure:

- To a dry reaction vessel, add the nitro-substituted styrene (e.g., 0.2 mmol, 1.0 equiv), diphenyl(2,2,2-trifluoroethyl)sulfonium trifluoromethanesulfonate (0.4 mmol, 2.0 equiv), cesium carbonate (0.3 mmol, 1.5 equiv), and 4 Å molecular sieves (80 mg).
- The vessel is placed under an argon atmosphere.
- Anhydrous chloroform (0.5 mL) is added to the mixture.
- The resulting suspension is stirred vigorously at room temperature for 24 hours.
- Upon completion of the reaction (monitored by TLC), dichloromethane and silica gel are added to the reaction mixture.
- The solvent is removed under reduced pressure to create a dry-loaded sample.
- The crude product is purified by column chromatography on silica gel to afford the desired cis-trifluoromethyl cyclopropane.

Data Presentation: Substrate Scope of Corey-Chaykovsky Cyclopropanation

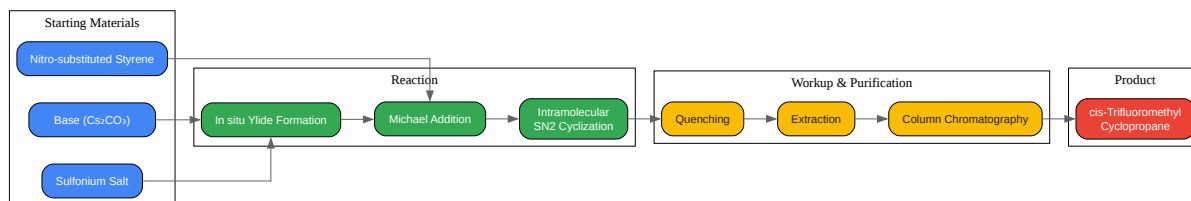
The following table summarizes the results for the cyclopropanation of various nitro-substituted styrenes with a trifluoromethyl-substituted sulfur ylide.

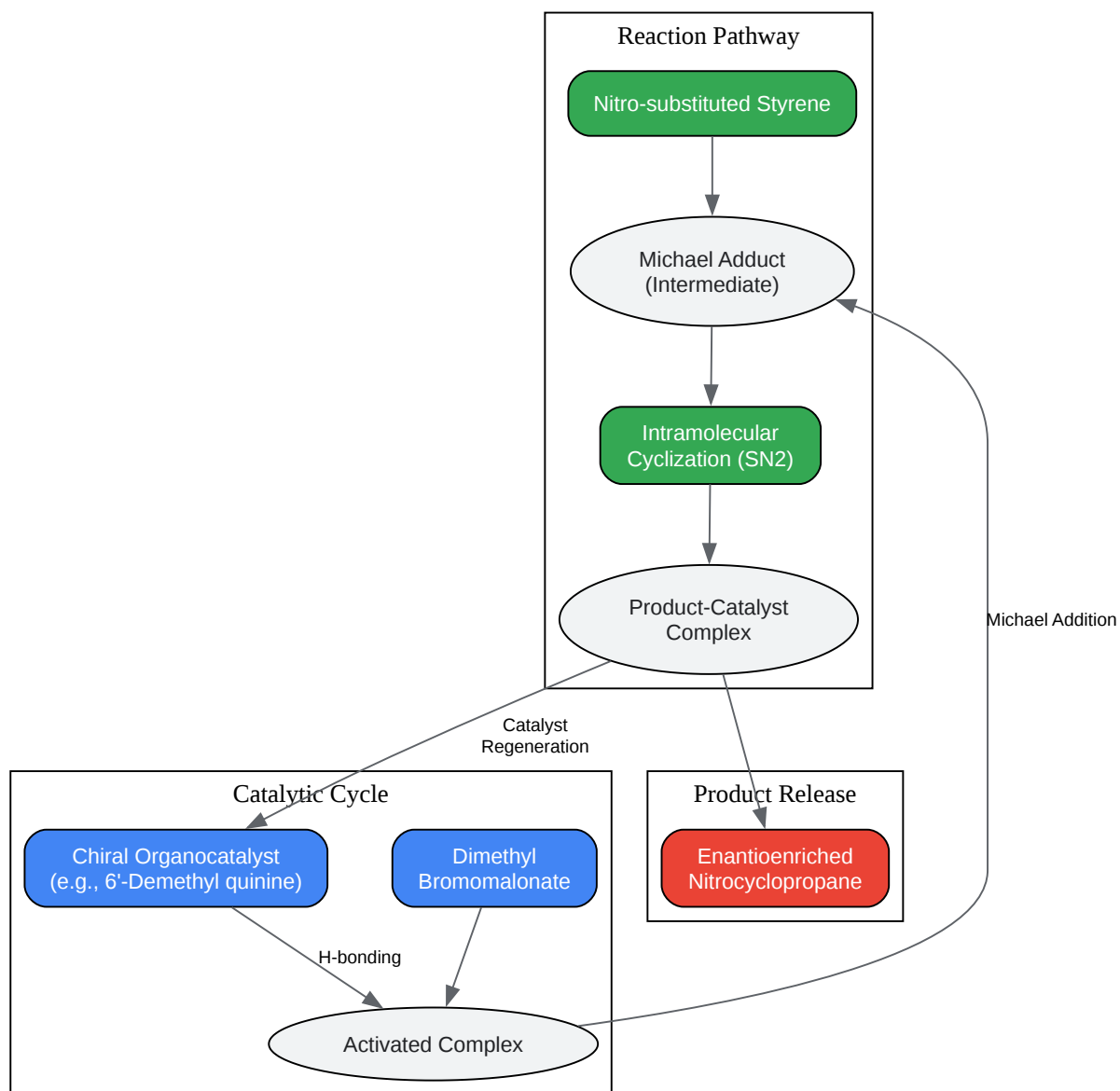
Entry	Nitro-substituted Styrene (Ar)	Product	Yield (%)	d.r. (cis:trans)
1	Phenyl	1-(1-nitro-2-(trifluoromethyl)cyclopropyl)benzene	85	>20:1
2	4-Methylphenyl	1-methyl-4-(1-nitro-2-(trifluoromethyl)cyclopropyl)benzene	82	>20:1
3	4-Methoxyphenyl	1-methoxy-4-(1-nitro-2-(trifluoromethyl)cyclopropyl)benzene	78	>20:1
4	4-Chlorophenyl	1-chloro-4-(1-nitro-2-(trifluoromethyl)cyclopropyl)benzene	91	>20:1
5	4-Bromophenyl	1-bromo-4-(1-nitro-2-(trifluoromethyl)cyclopropyl)benzene	93	>20:1
6	4-Fluorophenyl	1-fluoro-4-(1-nitro-2-(trifluoromethyl)cyclopropyl)benzene	88	>20:1
7	3-Chlorophenyl	1-chloro-3-(1-nitro-2-	86	>20:1

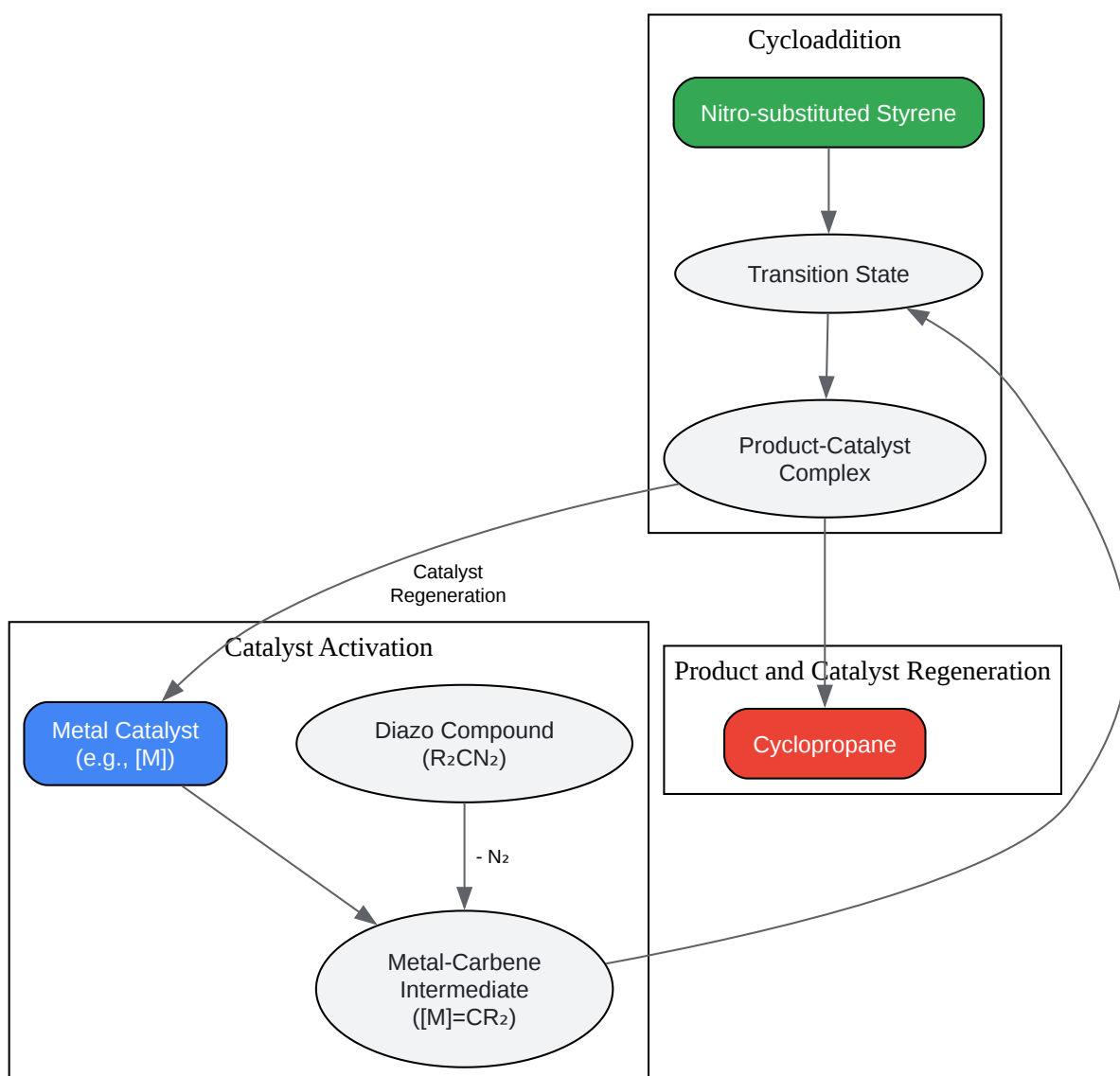
		(trifluoromethyl)cyclopropyl)benzene		
8	2-Chlorophenyl	1-chloro-2-(1-nitro-2-(trifluoromethyl)cyclopropyl)benzene	75	15:1
9	Naphthalen-2-yl	2-(1-nitro-2-(trifluoromethyl)cyclopropyl)naphthalene	81	>20:1

Data adapted from Hock, K. J., et al., J. Org. Chem. 2017, 82 (15), 8220–8227.

Reaction Workflow







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References

- 1. Corey-Chaykovsky Reactions of Nitro Styrenes Enable cis-Configured Trifluoromethyl Cyclopropanes. | Semantic Scholar [semanticscholar.org]
- 2. researchgate.net [researchgate.net]
- 3. Corey-Chaykovsky Reactions of Nitro Styrenes Enable cis-Configured Trifluoromethyl Cyclopropanes - PubMed [pubmed.ncbi.nlm.nih.gov]
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